

Safeguarding Your Research: Essential Protocols for Handling Tris(dimethylamino)antimony

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Compound of Interest

Compound Name: *Tris(dimethylamino)antimony*

Cat. No.: B3152151

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling highly reactive and hazardous materials like **Tris(dimethylamino)antimony**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment. By adhering to these procedural, step-by-step guidelines, you can mitigate risks and ensure the integrity of your work.

Critical Safety and Physical Properties

A thorough understanding of the inherent risks associated with **Tris(dimethylamino)antimony** is the first step toward safe handling. This compound is a flammable liquid and vapor that reacts violently with water. It is harmful if swallowed or inhaled, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.^{[1][2][3]} Always handle this substance under an inert atmosphere in a cool, dry, and well-ventilated area, away from sources of ignition.^[4]

Quantitative data essential for safe handling and storage is summarized in the table below:

Property	Value
Molecular Formula	C ₆ H ₁₈ N ₃ Sb
Molecular Weight	253.99 g/mol [4]
Physical State	Liquid [1]
Appearance	Colorless liquid
Boiling Point	32 - 34 °C @ 45 mmHg
Specific Gravity	1.325
OSHA PEL (as Sb)	0.5 mg/m ³ TWA [4]
UN Number	3399 (US DOT), 3398 (IMDG, IATA)
Hazard Class	4.3 (Substances which, in contact with water, emit flammable gases)
Packing Group	I

Operational Plan: A Step-by-Step Guide to Safe Handling

Adherence to a strict operational protocol is crucial to minimize exposure and prevent accidents. The following steps provide a comprehensive guide for handling **Tris(dimethylamino)antimony** in a laboratory setting.

1. Pre-Operational Checks:

- Fume Hood Verification: Ensure the chemical fume hood is functioning correctly, with an average face velocity of at least 100 feet per minute.[\[4\]](#)
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and operational.[\[1\]](#)
- Inert Atmosphere: Prepare and verify a dry, inert atmosphere (e.g., nitrogen or argon) for handling the reagent.[\[4\]](#)

- Spill Kit: Ensure a spill kit containing a dry, non-combustible absorbent material (e.g., sand, vermiculite, or diatomaceous earth) is available.[4] Do not use water or combustible materials.
- Personal Protective Equipment (PPE) Inspection: Inspect all required PPE for integrity before use.

2. Required Personal Protective Equipment (PPE):

A multi-layered approach to PPE is mandatory to ensure comprehensive protection.

PPE Category	Specification
Hand Protection	Wear two pairs of chemical-resistant gloves; an inner nitrile glove and an outer, heavier-duty glove such as neoprene or butyl rubber.[1] All gloves must be inspected prior to use.[2]
Eye and Face Protection	Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[2] Contact lenses should not be worn.[1]
Body Protection	Wear a flame-resistant lab coat over chemical-resistant clothing or a chemical splash suit.[1][5]
Respiratory Protection	Work must be conducted in a certified chemical fume hood. For emergencies or situations exceeding fume hood capacity, a NIOSH-approved full-face supplied-air respirator is required.[2]

3. Handling Procedure:

- Inert Gas Handling: All transfers and manipulations of **Tris(dimethylamino)antimony** must be performed under an inert atmosphere using appropriate techniques (e.g., Schlenk line or glovebox).[2][4]
- Spark-Proof Tools: Use only non-sparking tools to prevent ignition of flammable vapors.[1]

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
- Controlled Dispensing: Use a syringe or cannula for transferring the liquid to minimize exposure to air and moisture.
- Avoid Incompatibilities: Keep the compound away from water, acids, alcohols, and oxidizing agents.[\[1\]](#)

4. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate all equipment that has come into contact with **Tris(dimethylamino)antimony** using a non-aqueous solvent, followed by proper disposal of the cleaning materials.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with the outer surface and dispose of them as hazardous waste.[\[2\]](#)
- Hygiene: Wash hands and other exposed areas with mild soap and water after completing work and before leaving the laboratory.[\[1\]](#)

Disposal Plan: Managing **Tris(dimethylamino)antimony** Waste

Proper disposal of **Tris(dimethylamino)antimony** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Keep all **Tris(dimethylamino)antimony** waste, including unused product and contaminated materials (e.g., gloves, absorbent pads, and disposable labware), separate from other waste streams.[\[2\]](#)

2. Waste Container:

- Use a designated, clearly labeled, and sealed container for all **Tris(dimethylamino)antimony** waste.[\[4\]](#) The container must be kept in a cool, dry, and well-

ventilated area, away from water and ignition sources.

3. Disposal Method:

- Dispose of **Tris(dimethylamino)antimony** waste through a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#) Do not attempt to neutralize or dispose of the waste down the drain.[\[3\]](#)
- Handle uncleaned containers as you would the product itself.[\[2\]](#)

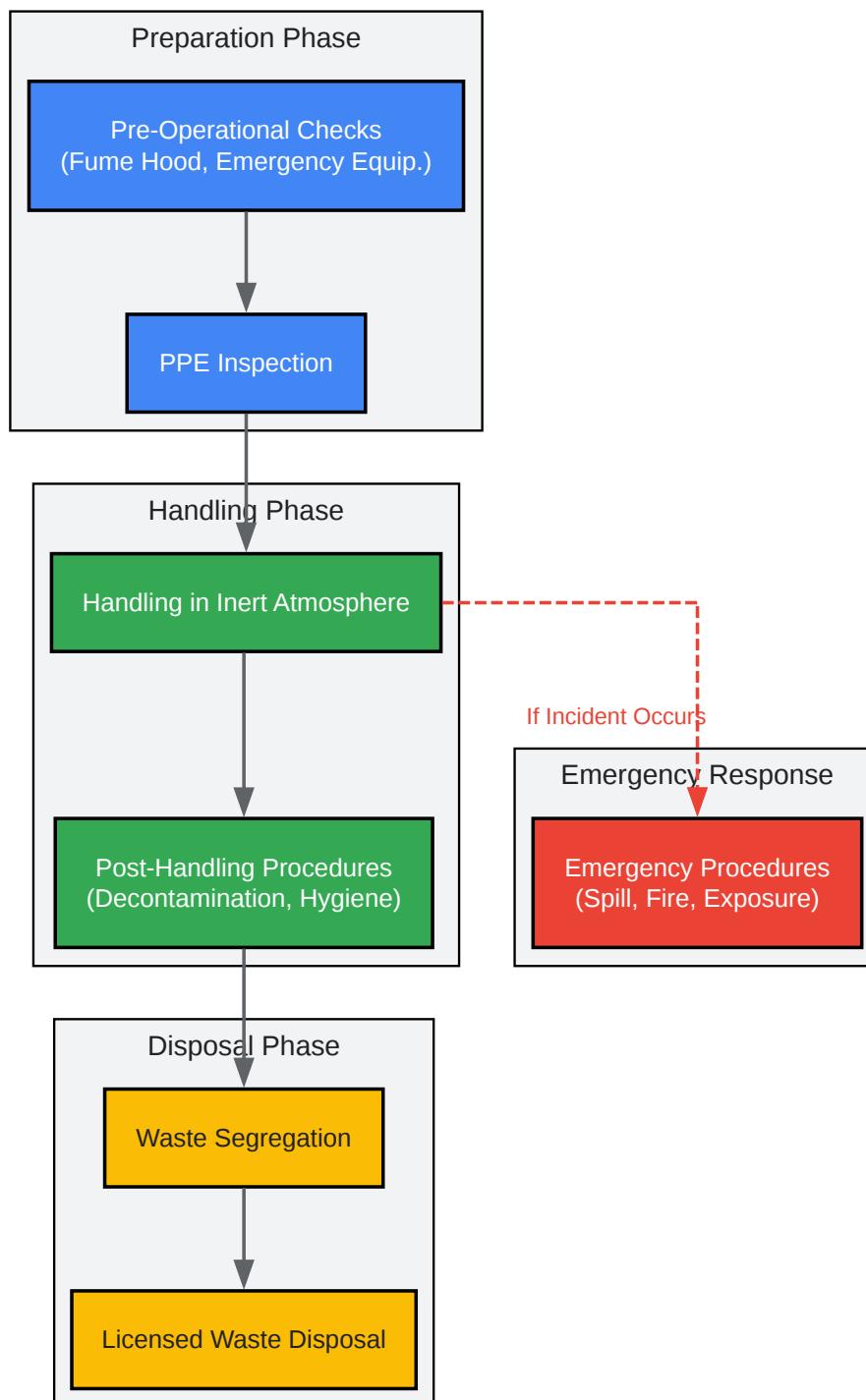
Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

Emergency Situation	Procedure
Skin Contact	<p>Immediately remove all contaminated clothing.</p> <p>[4] Wash the affected area with copious amounts of water for at least 15 minutes.[2][4]</p> <p>Seek immediate medical attention.[2]</p>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2]</p> <p>Remove contact lenses if present and easy to do.[1]</p> <p>Seek immediate medical attention.[2]</p>
Inhalation	<p>Move the individual to fresh air.[1][2]</p> <p>If not breathing, give artificial respiration.[2]</p> <p>Seek immediate medical attention.[1]</p>
Ingestion	<p>Do NOT induce vomiting.[2]</p> <p>Rinse mouth with water.[2]</p> <p>Never give anything by mouth to an unconscious person.[1][2]</p> <p>Seek immediate medical attention.[2]</p>
Spill	<p>Evacuate the area and remove all ignition sources.[1]</p> <p>Wearing appropriate PPE, cover the spill with a dry, inert, non-combustible absorbent material.[4]</p> <p>Collect the material using non-sparking tools and place it in a sealed container for disposal.[4]</p> <p>Do not allow the spill to enter drains.[2]</p>
Fire	<p>Use a dry chemical, foam, or carbon dioxide extinguisher.[1]</p> <p>DO NOT USE WATER.</p> <p>Firefighters should wear full protective equipment, including a self-contained breathing apparatus.[1]</p>

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow of operations for safely managing **Tris(dimethylamino)antimony** in a laboratory environment.



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Safe Handling and Disposal Workflow for **Tris(dimethylamino)antimony**.

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